

Advanced Bioanalytical Guide: Identification of (S)-PA 824-d4 in Mass Spectrometry

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Compound of Interest

Compound Name: (S)-PA 824-d4

CAS No.: 1346617-34-2

Cat. No.: B585060

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Executive Technical Summary

(S)-PA 824-d4 is the tetradeuterated isotopologue of Pretomanid (PA-824), a nitroimidazooxazine antimycobacterial agent.^[1] In high-sensitivity pharmacokinetic (PK) assays, it serves as the critical Internal Standard (IS) to normalize matrix effects, recovery variances, and ionization suppression.^[1]

This guide moves beyond generic protocols to address the specific mass spectrometric behavior of the nitroimidazooxazine core. It validates the m/z 364.2 $\rightarrow$ 175.0 transition, explaining the mechanistic "label loss" phenomenon that defines this compound's fragmentation.

Chemical Identity & Mass Spectrometric Profile

Structural & Isotopic Configuration

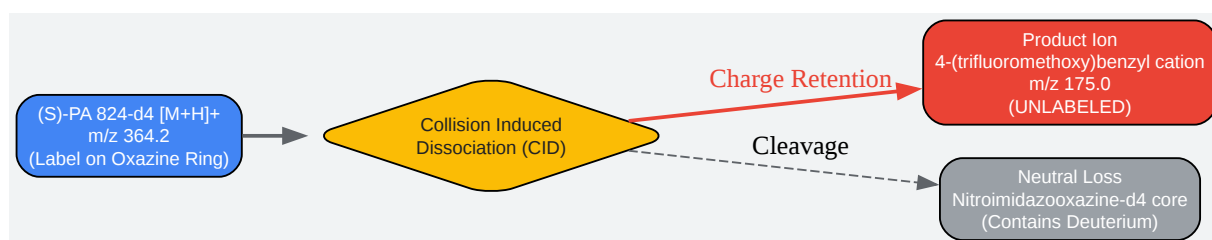
Unlike many internal standards where deuterium is placed on the aromatic ring to retain the label in the fragment, **(S)-PA 824-d4** typically carries its isotopic labels on the oxazine ring (positions 5 and 7).

Feature	(S)-PA 824 (Analyte)	(S)-PA 824-d4 (Internal Standard)
Formula	C ₁₄ H ₁₂ F ₃ N ₃ O ₅	C ₁₄ H ₈ D ₄ F ₃ N ₃ O ₅
Molecular Weight	~359.26 Da	~363.28 Da
Precursor Ion [M+H] ⁺	m/z 360.2	m/z 364.2
Primary Fragment	m/z 175.0	m/z 175.0
Label Retention	N/A	Lost in Neutral Fragment

The "Label Loss" Fragmentation Mechanism

A common pitfall in developing MRM methods for this compound is assuming the fragment ion will shift by +4 Da.

- Mechanism: Upon Collision Induced Dissociation (CID), the ether linkage cleaves.
- Charge Retention: The positive charge stabilizes on the 4-(trifluoromethoxy)benzyl cation (the side chain).
- Neutral Loss: The nitroimidazooxazine core (containing the d4 labels) is lost as a neutral species.
- Result: Both the analyte and the d4-IS produce the same product ion (m/z 175.0), but are resolved by their distinct precursor masses.



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Figure 1: CID Fragmentation pathway showing the loss of the deuterated core and retention of the unlabeled benzyl cation.

Experimental Workflow: Quantification Protocol

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is superior to protein precipitation (PPT) for nitroimidazooxazines due to their high lipophilicity and the need to remove plasma phospholipids that cause ion suppression.^[1]

Protocol:

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL Eppendorf tube.
- IS Spiking: Add 10 µL of **(S)-PA 824-d4** working solution (500 ng/mL in 50% MeOH). Vortex gently (5 sec).^[1]
- Extraction: Add 1.0 mL of Ethyl Acetate/Hexane (50:50 v/v).
 - Why: This non-polar mixture maximizes recovery of the drug while excluding polar matrix components.
- Agitation: Shake on a reciprocating shaker for 10 min at 1200 rpm.
- Phase Separation: Centrifuge at 10,000 × g for 5 min at 4°C.
- Concentration: Transfer 800 µL of the supernatant (organic layer) to a clean tube. Evaporate to dryness under N₂ stream at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase (60:40 Water/Acetonitrile). Vortex 1 min and transfer to LC vials.

LC-MS/MS Conditions

Chromatography (Reverse Phase):

- Column: Agilent Poroshell 120 EC-C18 (2.1 × 50 mm, 2.7 µm) or equivalent.^[1]
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.[1]
- Gradient:
 - 0.0 min: 30% B[1]
 - 0.5 min: 30% B[1]
 - 2.5 min: 90% B (Elution of PA-824 and d4-IS)[1]
 - 3.5 min: 90% B[1]
 - 3.6 min: 30% B (Re-equilibration)

Mass Spectrometry (Sciex API 4000/5500 or Thermo Q-Exactive):

- Source: Turbo Ion Spray (ESI).[1]
- Polarity: Positive (+).[1]
- MRM Transitions:

Analyte	Precursor (Q1)	Product (Q3)	Dwell (ms)	DP (V)	CE (eV)
(S)-PA 824	360.2	175.0	100	70	25
(S)-PA 824-d4	364.2	175.0	100	70	25

Method Validation & Troubleshooting

Cross-Signal Interference (Crosstalk)

Because both the analyte and IS share the same product ion (m/z 175.0), you must verify that the mass resolution of Q1 (Precursor) is sufficient to prevent "isotopic cross-talk."

- Test: Inject a high concentration of unlabeled PA-824 (ULOQ). Monitor the IS channel (364.2 → 175.0).
- Acceptance: The signal in the IS channel must be < 5% of the IS response.
- Cause: If the M+4 isotope of the natural drug contributes to the IS channel. Given the natural abundance of ^{13}C , ^{37}Cl , etc., M+4 is negligible for this molecule, making this IS pair highly robust.

Matrix Effect Assessment

Calculate the IS-Normalized Matrix Factor:
$$\frac{\text{ngcontent-ng-c2372798075}}{\text{c102404335}}$$

The d4-IS should track the analyte's suppression perfectly. If the IS response varies >15% between individual lots of plasma, re-evaluate the extraction efficiency.

Stability of the Nitro Group

Nitroimidazooxazines can be light-sensitive and prone to reduction.

- Precaution: Perform all extractions under yellow light or low-light conditions.
- Storage: Store stock solutions of **(S)-PA 824-d4** in amber glass at -20°C.

References

- US Food and Drug Administration (FDA). Bioanalytical Method Validation Guidance for Industry. [1] (2018). [1] [\[Link\]](#)
- Wang, L., et al. "Pharmacokinetics and tissue distribution study of PA-824 in rats by LC-MS/MS." [1][2] Journal of Chromatography B, 965, 15-21 (2014). [1] [\[Link\]](#)
- Stover, C.K., et al. "A small-molecule nitroimidazopyran drug candidate for the treatment of tuberculosis." [1] Nature, 405, 962–966 (2000). [1] [\[Link\]](#) [1]
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Sources

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- 2. scilit.com [scilit.com]
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